

how to optimize cell collection efficiency with Prisma APH

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Prisma APH*

Cat. No.: *B1178968*

[Get Quote](#)

Prismaflex Apheresis Technical Support Center

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) to help researchers, scientists, and drug development professionals optimize cell collection efficiency using the Prismaflex system for apheresis (APH).

Troubleshooting Guide

This guide addresses specific issues that may be encountered during cell collection procedures with the Prismaflex system.

Issue	Potential Cause	Recommended Action
Low Cell Yield	Inadequate Mobilization: Insufficient mobilization of target cells from the bone marrow into the peripheral blood.	- Review and optimize the cell mobilization protocol, including the type, dosage, and timing of mobilizing agents. - Assess the patient's response to mobilization agents prior to the collection procedure.
Suboptimal Apheresis Parameters: Incorrect settings on the Prismaflex device.	- Ensure the collection parameters (e.g., blood flow rate, collection flow rate, centrifuge speed) are optimized for the specific cell type being collected. - Refer to the Prismaflex operator's manual for guidance on adjusting these parameters.[1] [2]	
Poor Venous Access: Inadequate blood flow due to small or problematic veins.	- Evaluate the patient's venous access prior to the procedure. - Consider the use of a central venous catheter for optimal and stable blood flow.	
Clotting in the System: Formation of clots within the apheresis circuit can trap cells and reduce collection efficiency.	- Ensure adequate anticoagulation throughout the procedure. The Prismaflex system allows for both heparin and citrate anticoagulation.[3] [4] - Monitor the system for any signs of clotting, such as increased pressure readings. [5]	
High Red Blood Cell (RBC) Contamination	Incorrect Interface Position: The interface between the buffy coat and red blood cells	- Adjust the interface detector settings on the Prismaflex

	is not correctly positioned in the collection chamber.	system to ensure accurate separation of cell layers.
High Blood Flow Rate: Excessively high blood flow can lead to turbulence and mixing of cell layers.	- Reduce the blood flow rate to a level that allows for stable and efficient separation.	
"Access Pressure" Alarm	Kinked or Obstructed Access Line: The line drawing blood from the patient is bent or blocked.	- Inspect the entire length of the access line for any kinks or obstructions. - Ensure all clamps on the access line are open.
Poor Needle/Catheter Placement: The access needle or catheter is not positioned correctly in the vein.	- Assess the needle or catheter placement and adjust as necessary to ensure unobstructed blood flow.	
"Return Pressure" Alarm	Kinked or Obstructed Return Line: The line returning blood to the patient is bent or blocked.	- Inspect the entire length of the return line for any kinks or obstructions. - Ensure all clamps on the return line are open.
Infiltration at the Return Site: The return needle has dislodged from the vein, causing fluid to leak into the surrounding tissue.	- Immediately stop the procedure and assess the return site. - If infiltration has occurred, discontinue use of that vein and establish a new return access point.	
System Malfunction Alarms	Self-Test Failure or Internal Error: The Prismaflex system's internal diagnostics have detected a problem.	- Note the specific error code displayed on the screen.[6] - Follow the on-screen instructions for troubleshooting.[7] - If the alarm persists, contact a qualified service technician for assistance.[8]

Frequently Asked Questions (FAQs)

1. What is the difference between the Prismaflex system and a dedicated apheresis machine?

The Prismaflex system is a versatile platform capable of performing multiple therapies, including Continuous Renal Replacement Therapy (CRRT) and Therapeutic Plasma Exchange (TPE), in addition to apheresis for cell collection.^{[9][10]} Dedicated apheresis machines are specifically designed for cell collection and may offer more specialized features for this purpose. However, the Prismaflex system provides a flexible solution for institutions that perform various extracorporeal therapies.^{[3][5]}

2. Which disposable set should I use for cell collection with the Prismaflex?

For plasma separation, which is a key step in many cell collection protocols, the Prismaflex TPE 2000 set is indicated for use with the Prismaflex control unit.^{[5][11]} It is essential to consult the official user manuals and guidelines for the most up-to-date information on the appropriate disposables for your specific cell collection application.^{[1][12]}

3. How can I monitor the efficiency of my cell collection in real-time?

While the Prismaflex system provides real-time data on flow rates and pressures, it does not directly measure cell collection efficiency during the procedure.^[13] To monitor efficiency, you will need to take samples from the collection bag at various time points and analyze them for the concentration of your target cells.

4. What are the key factors that influence cell collection efficiency?

Several factors can impact the efficiency of cell collection during apheresis. These can be broadly categorized as patient-related and procedure-related.

Factors Influencing Collection Efficiency

Category	Factor	Impact on Efficiency
Patient-Related	Pre-apheresis peripheral blood cell counts	Higher counts of target cells generally lead to higher collection yields.
Hematocrit	Higher hematocrit can sometimes negatively impact separation efficiency.	
White Blood Cell (WBC) Count	Very high WBC counts can sometimes decrease the efficiency of collecting specific cell subsets.	
Patient's underlying disease and prior treatments	Can affect the mobilization and overall health of the cells being collected.	
Procedure-Related	Blood flow rate	Needs to be optimized for the specific patient and cell type.
Collection flow rate	Directly impacts the volume of the collection product and the concentration of cells.	
Anticoagulation	Proper anticoagulation is crucial to prevent clotting and ensure a smooth procedure.	
Type of apheresis device and software	Different systems may have varying collection efficiencies.	

5. What is the recommended procedure for priming the Prismaflex system for cell collection?

The priming procedure for the Prismaflex system is guided by on-screen instructions.^{[7][14]} It typically involves priming the disposable set with a saline solution to remove air and ensure the system is ready for the patient's blood. For specific details on priming volumes and steps, always refer to the Prismaflex Operator's Manual.^{[1][2]}

Experimental Protocols

General Protocol for Apheresis using the Prismaflex System

This protocol provides a general overview of the steps involved in a cell collection procedure using the Prismaflex system. Note: This is a generalized protocol and must be adapted to specific institutional procedures and the type of cells being collected.

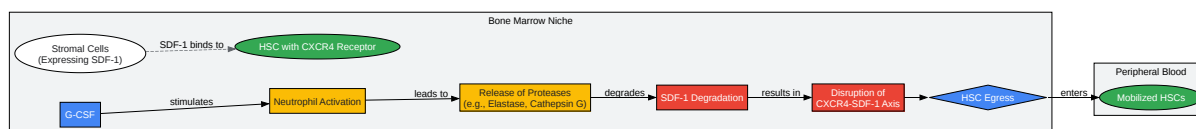
- Patient Preparation:
 - Ensure the patient is well-hydrated.
 - Establish adequate venous access, either through peripheral lines or a central venous catheter.
 - Administer any pre-medications as prescribed.
- Prismaflex System Setup:
 - Power on the Prismaflex control unit and follow the on-screen prompts for the initial self-tests.[\[2\]](#)
 - Load the appropriate disposable set (e.g., TPE 2000) onto the machine. The system will automatically identify the set via its barcode.[\[15\]](#)
 - Hang the required solutions, including anticoagulant and collection bags.
 - Initiate the priming sequence as directed by the system.
- Connecting the Patient:
 - Once priming is complete and the system is ready, connect the access and return lines to the patient's venous access.
 - Ensure all connections are secure to prevent air embolism or blood loss.
- Running the Procedure:

- Enter the prescribed apheresis parameters into the Prismaflex control unit, including blood flow rate, collection rate, and procedure duration.
- Start the procedure and closely monitor both the patient and the Prismaflex system.
- Pay close attention to pressures and any alarms that may occur.[\[13\]](#)
- Disconnecting the Patient:
 - Once the desired collection volume is reached or the procedure time is complete, follow the on-screen instructions to end the treatment.
 - The system will guide you through the process of returning the blood remaining in the circuit to the patient.
 - Disconnect the patient and provide appropriate post-procedure care.
- Product Handling:
 - Carefully remove the collection bag from the Prismaflex system.
 - Gently mix the collected product and take samples for quality control analysis.
 - Process or cryopreserve the collected cells according to your specific laboratory protocols.

Visualizations

Hematopoietic Stem Cell Mobilization Pathway

The diagram below illustrates the signaling pathways involved in the mobilization of hematopoietic stem cells (HSCs) from the bone marrow into the peripheral blood, a critical step before their collection via apheresis. Mobilizing agents like G-CSF trigger a cascade of events that disrupt the interaction between HSCs and the bone marrow niche, primarily by downregulating the CXCR4/SDF-1 axis.

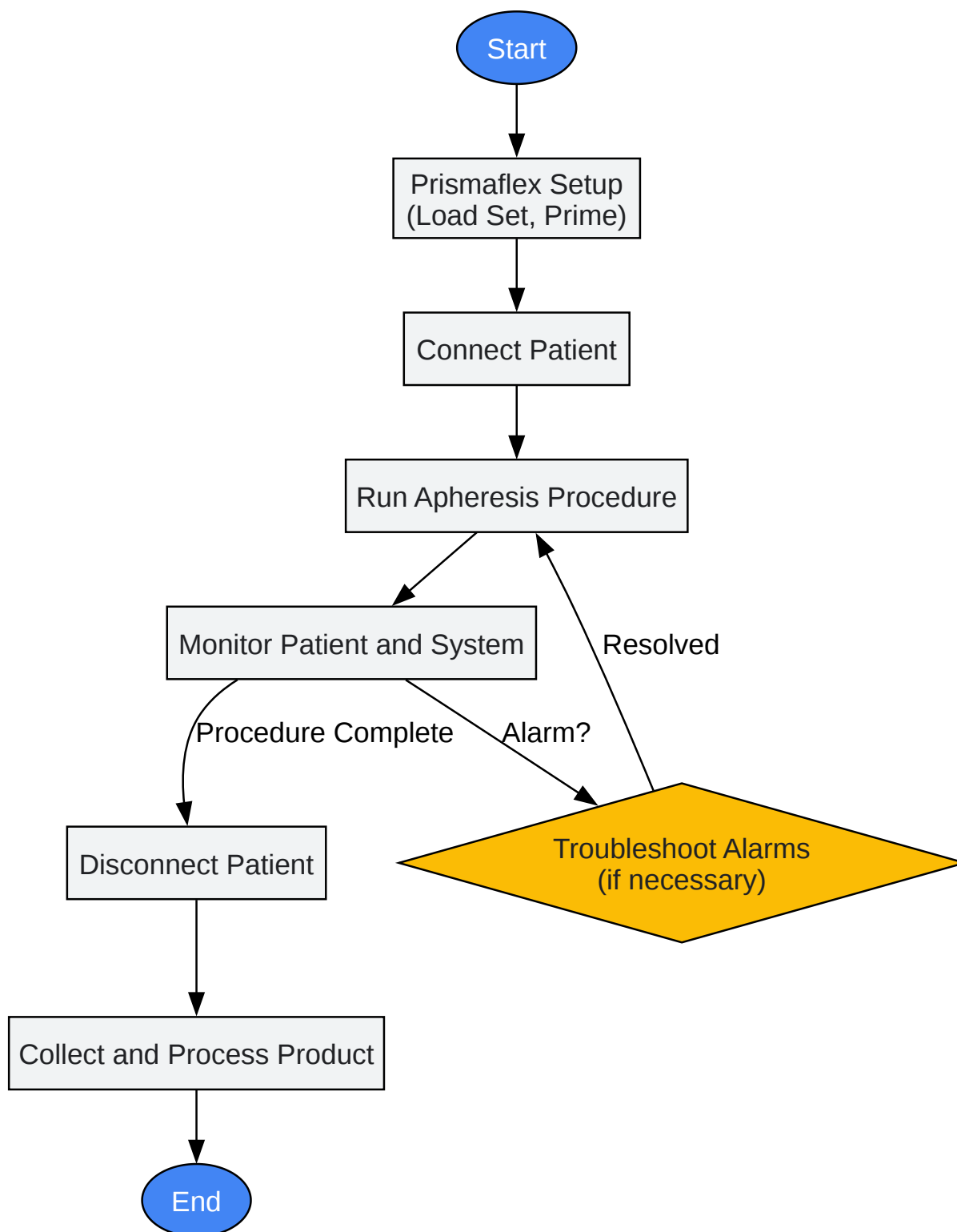


[Click to download full resolution via product page](#)

Caption: G-CSF induced mobilization of hematopoietic stem cells.

Prismaflex Apheresis Workflow

This diagram outlines the general workflow of a cell collection procedure using the Prismaflex system, from setup to completion.



[Click to download full resolution via product page](#)

Caption: General workflow for a Prismaflex apheresis procedure.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. renalcareus.baxter.com [renalcareus.baxter.com]
- 2. scribd.com [scribd.com]
- 3. TPE Filtration Set | Vantive Commercial [pro.vantive.com]
- 4. stcmtcc.com [stcmtcc.com]
- 5. baxter.com [baxter.com]
- 6. MAUDE Adverse Event Report: BAXTER HEALTHCARE CORPORATION PRISMAFLEX HF20; DIALYZER, HIGH PERMEABILITY WITH OR WITHOUT SEALED DIALYSATE SYSTEM [accessdata.fda.gov]
- 7. scribd.com [scribd.com]
- 8. scribd.com [scribd.com]
- 9. baxter.com [baxter.com]
- 10. baxterhealthcare.co.uk [baxterhealthcare.co.uk]
- 11. AccessGUDID - DEVICE: PRISMAFLEX TPE 2000 SET (07332414111038) [accessgudid.nlm.nih.gov]
- 12. ncbi.nlm.nih.gov [ncbi.nlm.nih.gov]
- 13. OVERVIEW OF PRISMAFLEX AND PRISMAX | LHSC [lhsc.on.ca]
- 14. researchgate.net [researchgate.net]
- 15. frankshospitalworkshop.com [frankshospitalworkshop.com]
- To cite this document: BenchChem. [how to optimize cell collection efficiency with Prisma APH]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1178968#how-to-optimize-cell-collection-efficiency-with-prisma-aph]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com